

Safety and Handling of 13-cis Acitretin-d3: A Technical Guide

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Compound of Interest

Compound Name: 13-cis Acitretin-d3

Cat. No.: B12423216

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory and research use only. It is not for human or household use. **13-cis Acitretin-d3** is a deuterium-labeled metabolite of Acitretin and should be handled by trained professionals familiar with its potential hazards. All waste must be handled in accordance with local, state, and federal regulations.

Introduction

13-cis Acitretin-d3 is a deuterated analogue of 13-cis Acitretin, the major metabolite of the systemic retinoid Acitretin.[1] Utilized primarily as an internal standard in analytical and pharmacokinetic research, its stable isotope labeling allows for precise quantification in biological matrices through mass spectrometry.[2] Given its classification as a retinoid, a class of compounds known for significant biological activity, including teratogenicity, strict adherence to safety and handling protocols is imperative. This guide provides a comprehensive overview of the safety considerations, handling procedures, and relevant biological context for **13-cis Acitretin-d3**, drawing upon data from its parent compound, Acitretin, due to the limited specific data for the deuterated form.

Compound Identification and Properties

A summary of the key identifiers and physical properties of **13-cis Acitretin-d3** is provided below.

| Property | Value | Reference |
|-------------------|-----------------------------------------------------------------------------------------------------|-----------|
| IUPAC Name | (2Z,4E,6E,8E)-3,7-dimethyl-9-{2,3,6-trimethyl-4-[(2H3)methyloxy]phenyl}nona-2,4,6,8-tetraenoic acid | [3] |
| Synonyms | Isoacitretin d3, 13-cis-Acitretin-d3 | [1][4] |
| CAS Number | 1185241-03-5 | |
| Molecular Formula | C ₂₁ H ₂₃ D ₃ O ₃ | |
| Molecular Weight | 329.45 g/mol | |
| Appearance | Yellow Solid | |

Hazard Identification and Toxicology

As a derivative of Acitretin, **13-cis Acitretin-d3** should be considered a hazardous substance. The safety profile of Acitretin is well-documented and serves as the primary basis for the handling precautions for its deuterated analogue.

GHS Hazard Classification (based on Acitretin):

| Hazard Class | Category |
|--------------------------------------------------------|-------------|
| Acute Toxicity, Oral | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2A |
| Reproductive Toxicity | Category 1B |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 |
| Hazardous to the Aquatic Environment, Long-term Hazard | Category 1 |

Summary of Toxicological Data (Acitretin):

| Test | Species | Route | Value | Reference |
|------|---------|-------|-------------|-----------|
| LD50 | Rat | Oral | >4 g/kg | |
| LD50 | Mouse | Oral | >4000 mg/kg | |

Key Hazards:

- **Teratogenicity:** Acitretin is a known human teratogen and can cause severe birth defects. Women who are pregnant or may become pregnant should not handle this compound.
- **Irritation:** Causes skin and serious eye irritation.
- **Aquatic Toxicity:** Very toxic to aquatic life with long-lasting effects.

Experimental Protocols: Safe Handling and Personal Protective Equipment

Adherence to the following protocols is mandatory when working with **13-cis Acitretin-d3**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

| PPE Type | Specification |
|--------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection | Chemical safety goggles or full-face shield. |
| Hand Protection | Nitrile or other appropriate chemical-resistant gloves. Double gloving is recommended. |
| Skin and Body Protection | Laboratory coat, disposable coveralls of low permeability for larger quantities. Protective shoe covers. |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. |

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Handling and Storage

- Storage: Store in a tightly closed container in a freezer at -20°C, protected from light and moisture. Some suppliers may recommend storage at 2-8°C. Always follow the storage conditions provided on the product's certificate of analysis.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols.
- Stability: The parent compound is known to be light-sensitive and may undergo photoisomerization. Stability in plasma can be improved with the addition of L-ascorbic acid and the use of yellow light.

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention. |
| Skin Contact | Immediately remove all contaminated clothing. Flush skin with running water and soap for at least 15 minutes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

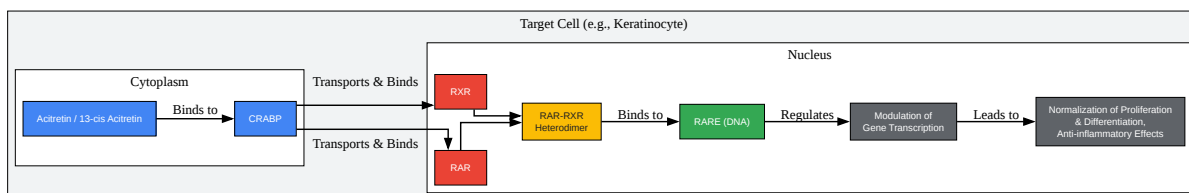
Accidental Release and Disposal

- **Spill:** For minor spills, wear appropriate PPE, avoid generating dust, and use dry clean-up procedures. Dampen with water to prevent dusting before sweeping. Collect waste in a suitable, closed container for disposal. For major spills, evacuate the area and alert emergency responders.
- **Disposal:** This material and its container must be disposed of as hazardous waste. Contact a professional waste disposal service. Avoid release to the environment.

Biological Activity and Signaling Pathway

The mechanism of action of **13-cis Acitretin-d3** is presumed to be identical to that of Acitretin. Acitretin and its metabolites regulate gene expression by binding to nuclear retinoic acid receptors (RARs) and retinoid X receptors (RXRs). These receptors form heterodimers (RAR/RXR) that bind to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes. This interaction modulates gene transcription,

leading to the normalization of keratinocyte proliferation and differentiation, as well as anti-inflammatory effects.

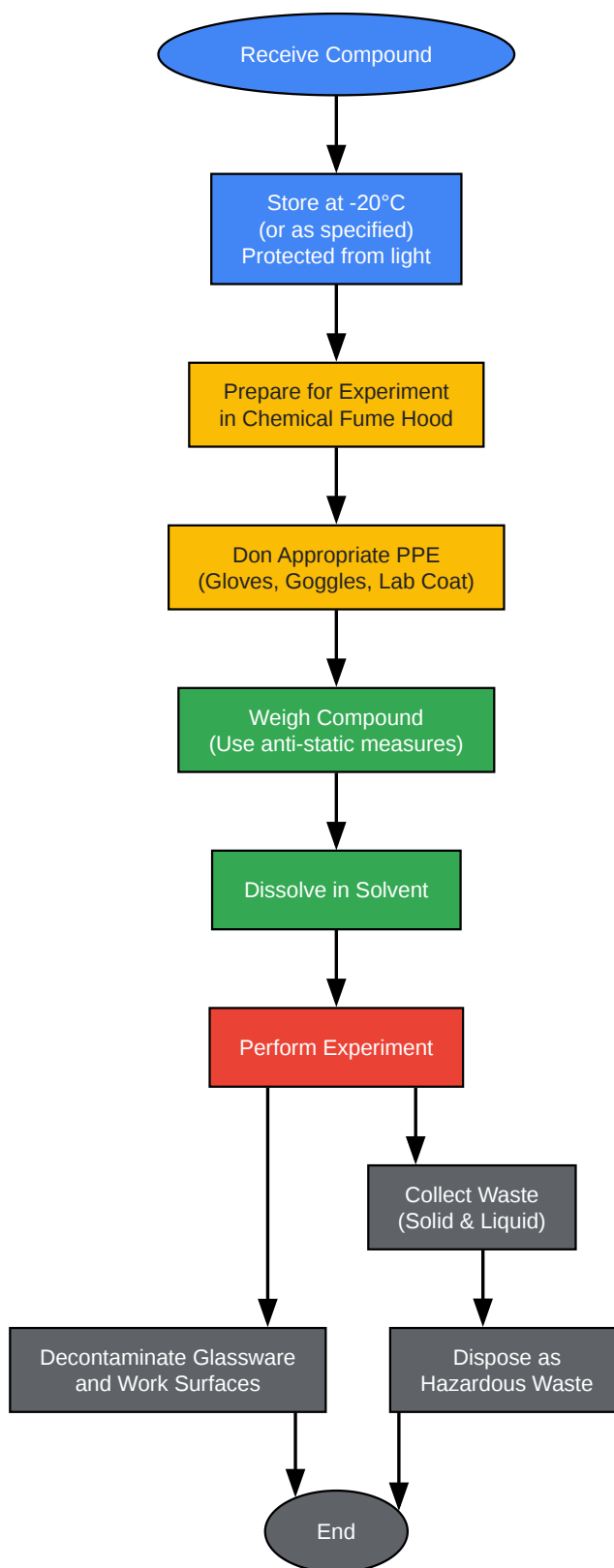


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Caption: Acitretin's mechanism of action via nuclear receptor signaling.

Experimental Workflow: Safe Handling Procedure

The following diagram outlines a logical workflow for the safe handling of **13-cis Acitretin-d3** in a research setting.



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Caption: Workflow for the safe handling of **13-cis Acitretin-d3**.

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